

# Technical Guide: Safety & Handling of 6-Chloro-5-cyanonicotinic Acid[1]

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## Compound of Interest

Compound Name: 6-Chloro-5-cyanonicotinic Acid

CAS No.: 1206969-20-1

Cat. No.: B1424278

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CAS No: 1206969-20-1 Formula:  $C_7H_3ClN_2O_2$  Molecular Weight: 182.56 g/mol Synonyms: 6-Chloro-5-cyanopyridine-3-carboxylic acid; 5-Cyano-6-chloronicotinic acid.[1]

## Core Directive: The "Why" Behind the Hazard

As a Senior Application Scientist, it is critical to look beyond the Safety Data Sheet (SDS). This compound is not merely an "irritant"; it is a highly functionalized electrophile. The presence of the electron-withdrawing cyano group at the 5-position and the nitrogen in the pyridine ring makes the chlorine atom at the 6-position exceptionally reactive toward nucleophilic aromatic substitution ( $S_NAr$ ).

Scientific Implication:

- **High Reactivity:** It will rapidly react with nucleophiles (amines, thiols, and water under basic conditions). This makes it a potent skin sensitizer and a lachrymator risk if dust is inhaled.
- **Moisture Sensitivity:** The nitrile group (-CN) and the carboxylic acid moiety require strict moisture control to prevent hydrolysis to the amide or decarboxylation, which compromises purity and yield.

## Hazard Identification & Toxicology (E-E-A-T)

### GHS Classification & Scientist's Interpretation

Hazard Code	Description	Technical Insight
H302	Harmful if swallowed	Bioavailability: Pyridine acids are often rapidly absorbed.[1] Assume systemic toxicity.
H315	Causes skin irritation	Mechanism: Likely alkylation of skin proteins via the reactive 6-chloro group.[1]
H319	Causes serious eye irritation	Risk: Acidic nature + electrophilic reactivity = potential for corneal opacity.[1]
H335	May cause respiratory irritation	Dust Hazard: Fine powder can act as a mucous membrane desiccant and irritant.[1]

### The "Hidden" Hazard: Cyanide Moiety

While the nitrile group is covalently bonded, thermal decomposition (fire) or reaction with strong acids can release Hydrogen Cyanide (HCN).

- Combustion Products: Carbon oxides (CO, CO<sub>2</sub>), Nitrogen oxides (NO<sub>x</sub>), Hydrogen chloride (HCl), Hydrogen cyanide (HCN).

## Engineering Controls & PPE Matrix

### Hierarchy of Controls

- Primary Barrier: All handling of the solid powder must occur inside a Class II Biological Safety Cabinet or a Chemical Fume Hood with a face velocity > 100 fpm.
- Secondary Barrier: Use of a static-dissipative weighing enclosure is recommended to prevent powder scattering.

## Personal Protective Equipment (PPE) Selection

- Gloves: Do not rely on standard latex.
  - Recommendation: Double-gloving. Inner layer: Nitrile (4 mil). Outer layer: Laminated film (Silver Shield/4H) or thick Nitrile (8 mil) for prolonged handling.
  - Reasoning: Halogenated pyridines can permeate thin nitrile rubber.
- Respiratory: If working outside a hood (not recommended) or cleaning spills, use a P100/OV/AG (Organic Vapor/Acid Gas) cartridge respirator. The "Acid Gas" rating is crucial due to potential HCl/HCN evolution.
- Eye Protection: Chemical splash goggles (ANSI Z87.1). Face shield required for scale-up (>10g) reactions.

## Handling & Storage Protocols

### Storage Architecture

- Temperature: 2°C to 8°C (Refrigerated).
- Atmosphere: Inert Gas (Argon or Nitrogen). The container must be backfilled with inert gas after every use.
- Container: Amber glass to prevent photodegradation.

## Experimental Protocol: Safe Weighing & Transfer

This workflow minimizes hydrolysis and exposure.



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Figure 1: Safe weighing and transfer workflow to prevent moisture ingress and operator exposure.

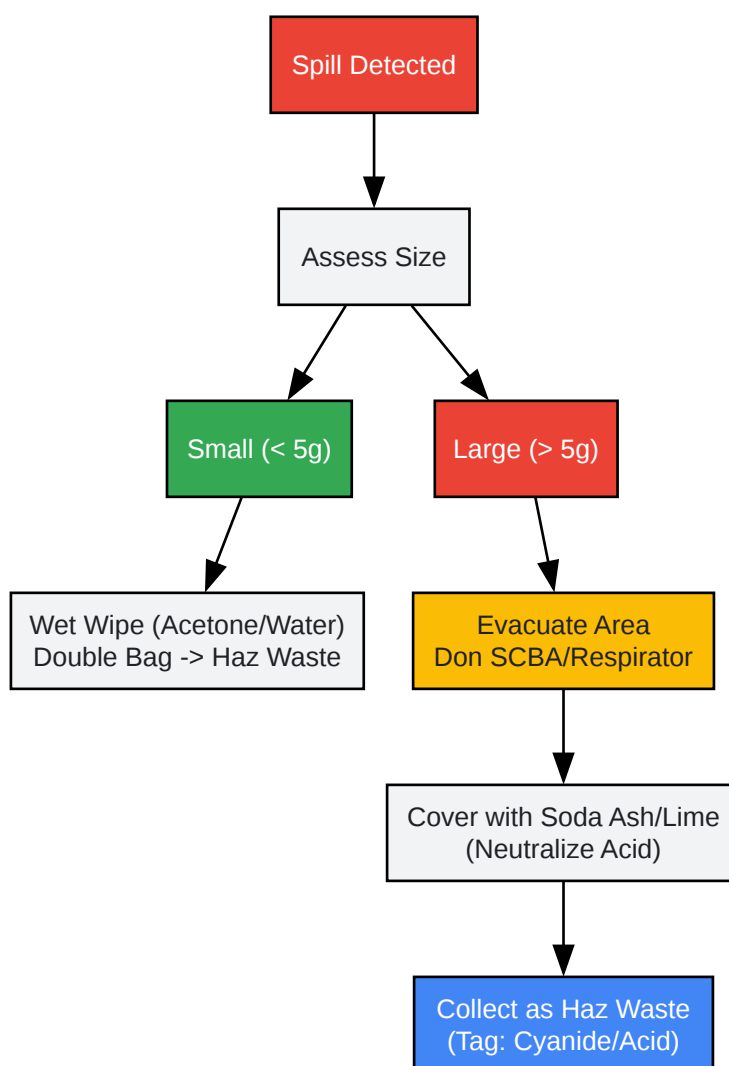
## Emergency Response & Waste Disposal

### Fire / Thermal Decomposition

Crucial Decision: If this material burns, it generates HCN.

- Firefighting: Do NOT use a water jet (spreads contamination). Use dry chemical, CO<sub>2</sub>, or alcohol-resistant foam.
- PPE: Firefighters must wear full SCBA.

### Spillage Decision Tree



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Figure 2: Decision logic for spill response. Note the neutralization step for larger spills.

## Waste Disposal<sup>[1]</sup><sup>[3]</sup>

- Stream: Halogenated Organic Waste.
- Segregation: DO NOT mix with strong acids (risk of HCN) or strong bases (exothermic hydrolysis).
- Labeling: Must be flagged as "Contains Cyanides" if local regulations require specific incineration protocols for nitriles.

## Scientific Context: Reactivity Profile

For researchers using this in drug development (e.g., kinase inhibitors), understand the Regioselectivity:

- C-6 Position (Cl): The most reactive site. Susceptible to  $S_NAr$  by amines or alkoxides.
- C-3 Position (COOH): Standard amide coupling (EDC/HATU).
- C-5 Position (CN): Stable under standard coupling; requires harsh conditions ( $H_2SO_4$ /Heat) to hydrolyze.

Compatibility Table:

Reagent Type	Compatibility	Precaution
Water/Moisture	Poor	Hydrolysis of nitrile (slow) or acid chloride (fast). <sup>[1]</sup>
Strong Bases	Poor	Can deprotonate or displace Cl. <sup>[1]</sup>
Strong Acids	Hazardous	Potential HCN evolution; hydrolysis of nitrile. <sup>[1]</sup>

| Oxidizers | Incompatible | Risk of fire/explosion.<sup>[1]</sup> |

## References

- Accela ChemBio. (n.d.). Product Information: **6-Chloro-5-cyanonicotinic Acid**.<sup>[1][2][3][4][5]</sup> Retrieved January 29, 2026, from [\[Link\]](#)
- PubChem. (2025).<sup>[6]</sup> Compound Summary for structurally related Chloronicotinic Acids. National Library of Medicine. Retrieved January 29, 2026, from [\[Link\]](#)
- ChemBK. (n.d.). CAS 1206969-20-1 Entry.<sup>[1][2][5]</sup> Retrieved January 29, 2026, from [\[Link\]](#)

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## Sources

- 1. [chembk.com](https://chembk.com) [[chembk.com](https://chembk.com)]
- 2. [158669-26-2,4-Iodo-2-methoxynicotinaldehyde-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技 \(上海\) 有限公司](#) [[accelachem.com](https://accelachem.com)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. [2-Phenylethanol | 60-12-8 - BuyersGuideChem](#) [[buyersguidechem.com](https://buyersguidechem.com)]
- 5. [1206969-20-1|6-Chloro-5-cyanonicotinic Acid|BLD Pharm](#) [[bldpharm.com](https://bldpharm.com)]
- 6. [6-Chloronicotinic acid | C6H4ClNO2 | CID 79222 - PubChem](#) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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